

# Safeguarding Your Research: A Guide to Handling 2,6-Dichloro-4-methylnicotinonitrile

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## Compound of Interest

Compound Name: 2,6-Dichloro-4-methylnicotinonitrile

Cat. No.: B1293653

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For Immediate Implementation: This document provides crucial safety and logistical protocols for the handling and disposal of **2,6-Dichloro-4-methylnicotinonitrile** (CAS No. 875-35-4). Adherence to these procedures is essential for ensuring the safety of all laboratory personnel and maintaining a secure research environment.

**2,6-Dichloro-4-methylnicotinonitrile** is a halogenated organic compound recognized for its use as an intermediate in the synthesis of various pharmaceutical and agricultural compounds. [1] However, it presents significant health hazards, being toxic if swallowed, harmful in contact with skin or if inhaled, and capable of causing severe skin irritation and serious eye damage.[2] Meticulous planning and execution of safety procedures are therefore paramount when working with this substance.

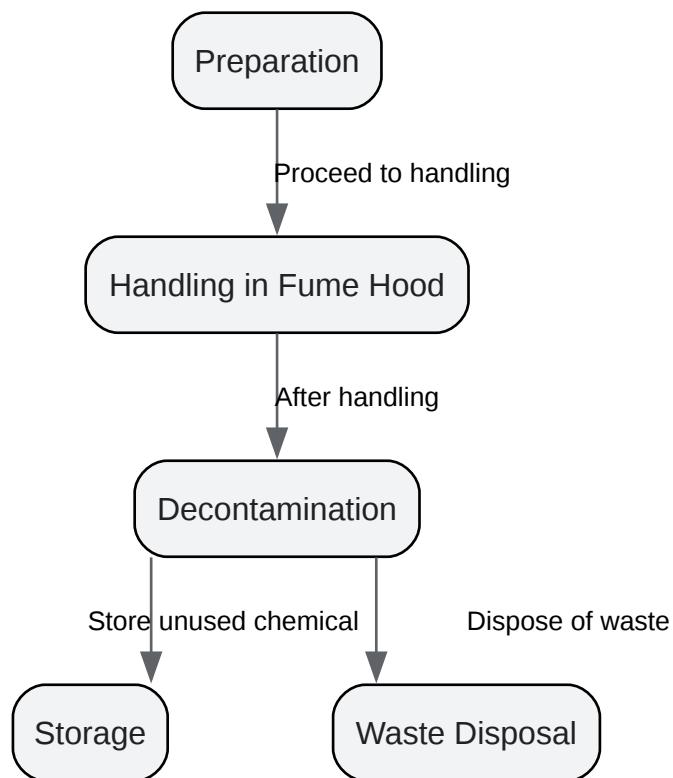
## Essential Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against accidental exposure. The following table summarizes the recommended PPE for handling **2,6-Dichloro-4-methylnicotinonitrile**, categorized by the level of protection required for different laboratory operations.

PPE Component	Incidental Contact (e.g., weighing, preparing solutions)	Extended Contact (e.g., synthesis, purification)
Hand Protection	Nitrile gloves (double-gloving recommended)[3][4]	Viton™ or Polyvinyl Alcohol (PVA) gloves[3][5]
Eye/Face Protection	Safety glasses with side shields	Chemical splash goggles and a face shield
Body Protection	Laboratory coat	Chemical-resistant apron over a laboratory coat
Respiratory Protection	Not generally required if handled in a certified chemical fume hood	

## Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **2,6-Dichloro-4-methylnicotinonitrile** will minimize the risk of exposure. The following workflow outlines the essential steps for safe manipulation of this compound.



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## References

- 1. Page loading... [wap.guidechem.com]
- 2. Glove permeation of chemicals: The state of the art of current practice—Part 2. Research emphases on high boiling point compounds and simulating the donned glove environment - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Glove Selection Guide | Office of Environment, Health & Safety [ehs.berkeley.edu]
- 4. wellbefore.com [wellbefore.com]
- 5. ohsonline.com [ohsonline.com]

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